

Chebulagic Acid in Cancer Research: Application Notes and Protocols

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Compound of Interest

Compound Name: *Chebulagic Acid*

Cat. No.: *B1662235*

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Introduction

Chebulagic acid, a hydrolyzable tannin found in the fruits of *Terminalia chebula*, has garnered significant attention in oncological research for its potent anticancer properties.^{[1][2]} This document provides detailed application notes and standardized protocols for utilizing **chebulagic acid** in cancer cell culture studies. The information herein is intended to guide researchers in investigating the mechanisms of **chebulagic acid** and evaluating its therapeutic potential. **Chebulagic acid** has been shown to inhibit cancer cell proliferation, induce apoptosis (programmed cell death), and trigger cell cycle arrest in a variety of cancer cell lines.^{[1][2][3]} Its multifaceted mechanism of action involves the modulation of key signaling pathways implicated in tumorigenesis and metastasis.^{[1][4]}

Quantitative Data Summary

The following tables summarize the reported efficacy of **chebulagic acid** across various cancer cell lines. This data is crucial for selecting appropriate cell models and designing effective experimental concentrations.

Table 1: Growth Inhibition (GI₅₀) of **Chebulagic Acid** in Human Cancer Cell Lines

Cell Line	Cancer Type	GI ₅₀ (μM)	Incubation Time (hours)
COLO-205	Colon Cancer	18 ± 0.22	24
HCT-15	Colon Cancer	20.3 ± 0.23	24
MDA-MB-231	Breast Cancer	26.2 ± 0.47	24
DU-145	Prostate Cancer	28.54 ± 0.39	24
K-562	Leukemia	30.66 ± 0.36	24
Y79	Retinoblastoma	~50	24
MKN1	Gastric Cancer	Not explicitly stated, but dose-dependent inhibition observed up to 128 μM	48
NUGC3	Gastric Cancer	Not explicitly stated, but dose-dependent inhibition observed up to 128 μM	48

Data compiled from multiple sources.[\[1\]](#)[\[3\]](#)[\[5\]](#)

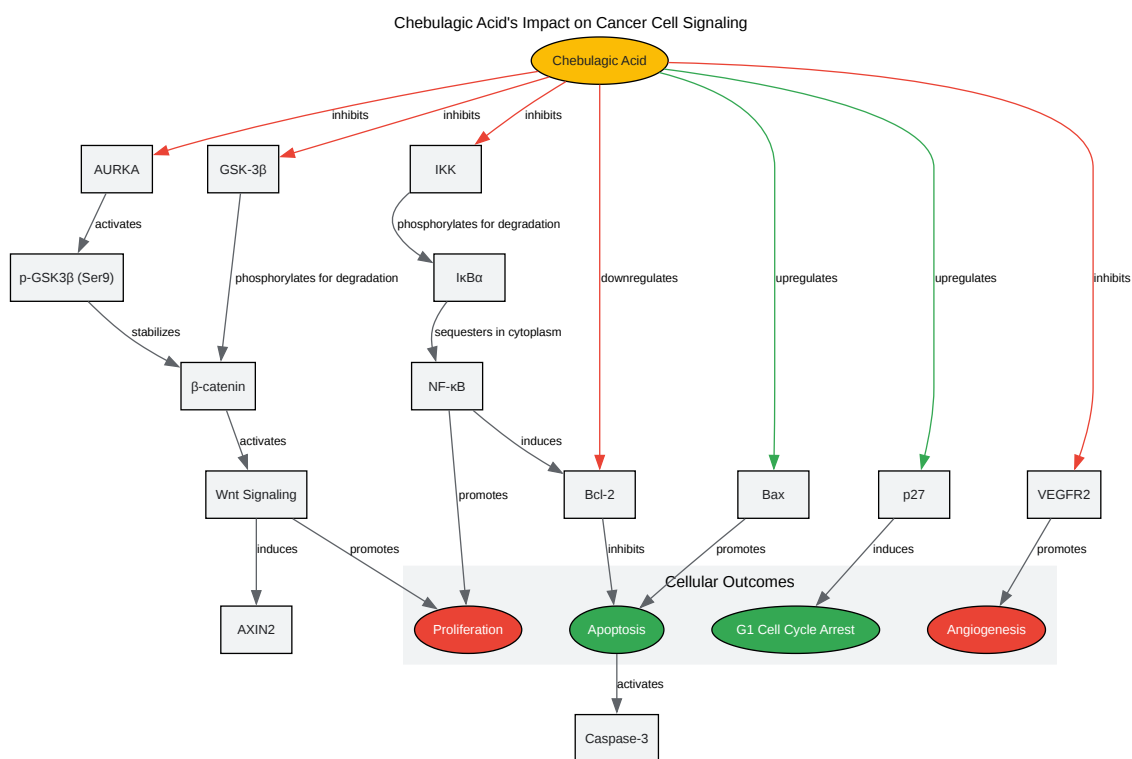
Table 2: Induction of Apoptosis in COLO-205 Cells by **Chebulagic Acid**

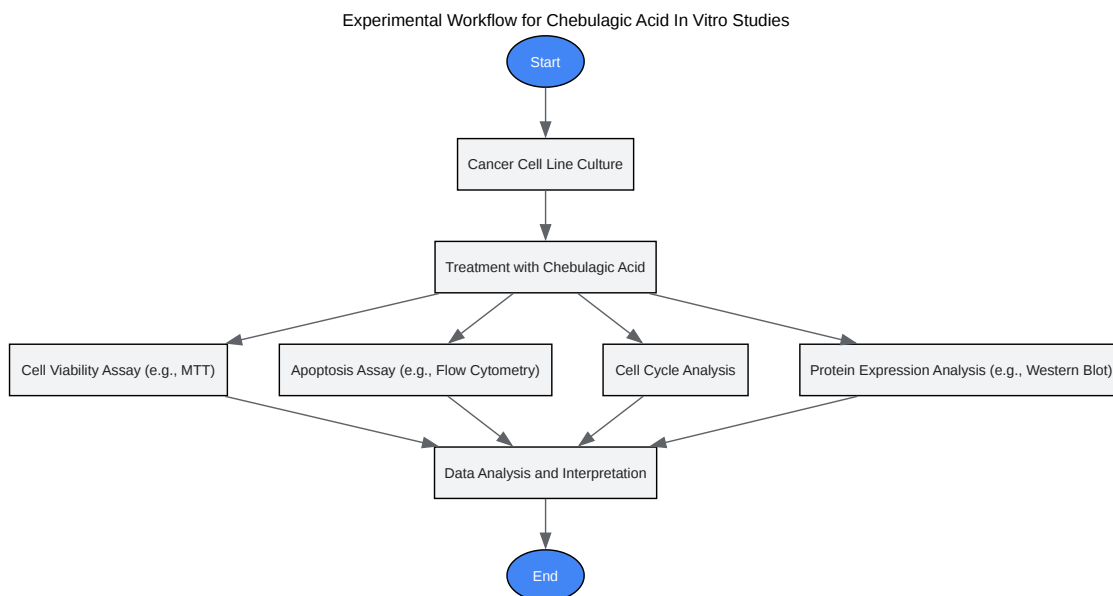
Chebulagic Acid Concentration (μM)	Percentage of Apoptotic Cells (Sub-G0/G1 Phase)	Incubation Time (hours)
0 (Control)	3.46%	24
12.5	24.56%	24
25	42.44%	24
50	62.65%	24

[\[1\]](#)

Key Signaling Pathways Modulated by Chebulagic Acid

Chebulagic acid exerts its anticancer effects by targeting several critical signaling pathways. Understanding these pathways is essential for elucidating its mechanism of action.





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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. Chebulagic acid from Terminalia chebula causes G1 arrest, inhibits NFκB and induces apoptosis in retinoblastoma cells - PMC [pmc.ncbi.nlm.nih.gov]
- 4. texaschildrens.org [texaschildrens.org]
- 5. Frontiers | Chebulagic acid suppresses gastric cancer by inhibiting the AURKA/β-catenin/Wnt pathway [frontiersin.org]
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